

Spectroscopic Profile of Eupalinolide H: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic data for **Eupalinolide H**, a sesquiterpene lactone isolated from Eupatorium lindleyanum. The information presented herein is essential for the identification, characterization, and further development of this natural product for potential therapeutic applications.

Spectroscopic Data

The structural elucidation of **Eupalinolide H** was achieved through a combination of mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy. The key quantitative data are summarized in the tables below.

Mass Spectrometry (MS) Data

High-resolution mass spectrometry (HRMS) was utilized to determine the elemental composition of **Eupalinolide H**.

Ion	Calculated m/z	Found m/z	Molecular Formula
[M+Na]+	429.1784	429.1779	C22H28O7Na

Table 1: High-Resolution Mass Spectrometry Data for **Eupalinolide H**.



Nuclear Magnetic Resonance (NMR) Data

The 1 H and 13 C NMR spectra were recorded in deuterated chloroform (CDCl 3) on a 600 MHz spectrometer. The chemical shifts (δ) are reported in parts per million (ppm) relative to tetramethylsilane (TMS), and coupling constants (J) are in Hertz (Hz).



Position	δΗ (ррт)	Multiplicity	J (Hz)	δC (ppm)
1	5.18	d	10.2	133.5
2	2.59	m	39.8	
3	5.57	d	8.4	74.4
4	-	-	-	141.2
5	5.15	d	10.2	125.1
6	5.25	t	9.6	76.5
7	2.94	m	51.0	
8	5.22	dd	9.6, 8.4	69.8
9	2.38, 2.70	m	37.6	
10	-	-	-	139.7
11	-	-	-	139.8
12	-	-	-	170.0
13	6.25, 5.71	S, S	125.2	
14	1.88	S	16.5	_
15	1.76	S	17.5	_
1'	-	-	-	167.2
2'	-	-	-	128.0
3'	6.88	q	7.2	138.8
4'	1.83	S	15.9	
5'	1.85	d	7.2	20.5
OAc	2.08	S	21.2	
OAc	-	-	-	170.1

Table 2: ¹H and ¹³C NMR Spectroscopic Data for **Eupalinolide H** in CDCl₃.

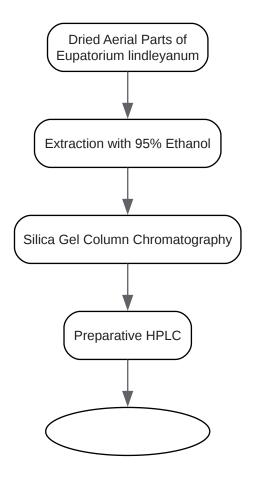


Experimental Protocols

The following sections detail the methodologies employed for the isolation and spectroscopic analysis of **Eupalinolide H**.

Isolation of Eupalinolide H

Eupalinolide H was isolated from the aerial parts of Eupatorium lindleyanum. The dried and powdered plant material was extracted with 95% ethanol. The resulting extract was then subjected to a series of chromatographic techniques, including silica gel column chromatography and preparative high-performance liquid chromatography (HPLC), to yield the pure compound[1].



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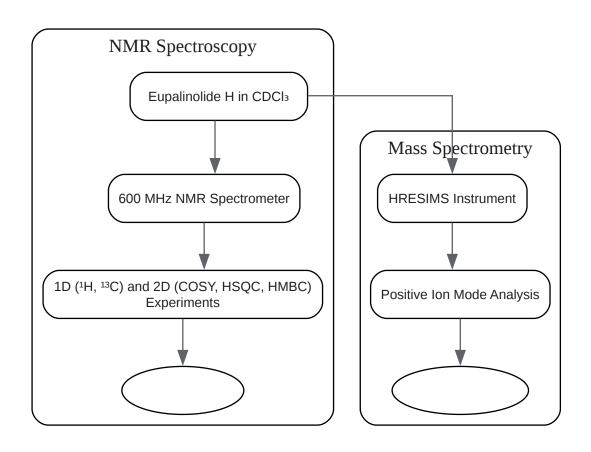
Caption: Isolation workflow for **Eupalinolide H**.

Spectroscopic Analysis



High-resolution electrospray ionization mass spectrometry (HRESIMS) was performed to determine the accurate mass and molecular formula of **Eupalinolide H**. The analysis was conducted in positive ion mode.

¹H NMR, ¹³C NMR, and 2D NMR (COSY, HSQC, HMBC) spectra were acquired on a 600 MHz NMR spectrometer. Deuterated chloroform (CDCl₃) was used as the solvent, and tetramethylsilane (TMS) served as the internal standard.



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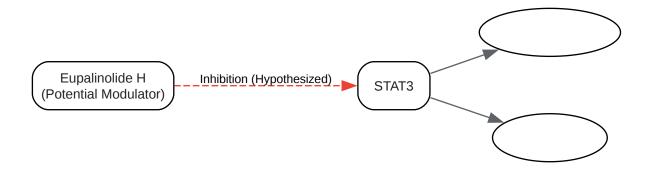
Caption: Workflow for spectroscopic analysis of **Eupalinolide H**.

Signaling Pathway

While the specific signaling pathways directly modulated by **Eupalinolide H** are still under investigation, related eupalinolides have been shown to interact with key cellular signaling pathways, such as the STAT3 pathway. Eupalinolide J, a structurally similar compound, has been identified as an inhibitor of STAT3 activity[1]. This suggests that **Eupalinolide H** may also



possess the potential to modulate this or related pathways involved in cell proliferation and survival.



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Caption: Hypothesized interaction of **Eupalinolide H** with the STAT3 signaling pathway.

This guide provides a foundational set of data for **Eupalinolide H**. Further research is warranted to fully elucidate its mechanism of action and therapeutic potential.

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References

- 1. Precise discovery of a STAT3 inhibitor from Eupatorium lindleyanum and evaluation of its activity of anti-triple-negative breast cancer PubMed [pubmed.ncbi.nlm.nih.gov]
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